

Tin(IV) iodide chemical formula and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tin(IV) iodide*

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An In-depth Technical Guide to **Tin(IV) iodide**

Introduction

Tin(IV) iodide, also known as stannic iodide or tin tetraiodide, is an inorganic compound with the chemical formula SnI_4 .^{[1][2]} It is a bright orange-red crystalline solid that is notable for its molecular, covalent nature rather than being an ionic salt.^[1] This compound is a precursor in various chemical syntheses and has applications in materials science. This guide provides a comprehensive overview of its chemical formula, molecular and crystal structure, physicochemical properties, synthesis protocols, and key applications relevant to researchers in chemistry and materials science.

Chemical Formula and Nomenclature

The chemical formula for **Tin(IV) iodide** is SnI_4 . It is systematically named using IUPAC nomenclature, where "Tin(IV)" indicates that the tin atom is in the +4 oxidation state, and "iodide" refers to the iodine anions. It is also commonly referred to as stannic iodide.^{[1][2]}

Physicochemical Properties

Tin(IV) iodide is a solid at room temperature and is soluble in many nonpolar organic solvents such as benzene, chloroform, and carbon disulfide, but it readily decomposes in water.^{[1][2][3]} Its properties are characteristic of a molecular compound with relatively weak intermolecular forces.

Table 1: Physical and Chemical Properties of **Tin(IV) iodide**

Property	Value	References
Molecular Formula	SnI ₄	[1][2]
Molar Mass	626.33 g/mol	[2]
Appearance	Bright orange-red crystalline solid or powder	[1][3]
Melting Point	143-144 °C	[1][3]
Boiling Point	348-364 °C	[1][3]
Density	4.46-4.56 g/cm ³ at 25 °C	[1][2]
Crystal Structure	Cubic	[2]
Solubility	Soluble in benzene, chloroform, carbon disulfide, ether, alcohol	[1][2]
Water Solubility	Decomposes (hydrolyzes)	[1][3]
Refractive Index (n _D)	2.106	[2][3]

Molecular and Crystal Structure

Tin(IV) iodide consists of discrete, tetrahedral SnI₄ molecules, where a central tin atom is covalently bonded to four iodine atoms.[2] These molecules crystallize in a cubic crystal system with the space group Pa-3 (No. 205).[2] The structure can be visualized as a cubic close packing of iodine atoms, with tin atoms occupying one-eighth of the tetrahedral holes.[2]

Table 2: Crystallographic Data for **Tin(IV) Iodide**

Parameter	Value	References
Crystal System	Cubic	[2]
Space Group	Pa-3 (No. 205)	[2][4][5]
Lattice Parameter (a)	12.26 Å (experimental) 12.62 - 13.358 Å (calculated)	[2][4][6]
Formula Units (Z)	8	[2]
Sn-I Bond Length	2.69 - 2.71 Å	[5]
Coordination Geometry	Tetrahedral	[5]

Key Chemical Reactions

5.1 Hydrolysis SnI_4 is sensitive to moisture and undergoes hydrolysis in water to form hydrous tin(IV) oxide (stannic acid) and hydroiodic acid.[1][3] $\text{SnI}_4 + 2\text{H}_2\text{O} \rightarrow \text{SnO}_2 + 4\text{HI}$

5.2 Lewis Acid-Base Reactions In the presence of excess iodide ions, such as in a hydroiodic acid solution, SnI_4 acts as a Lewis acid to form the hexaiodostannate(IV) anion.[2][7] $\text{SnI}_4 + 2\text{I}^- \rightarrow [\text{SnI}_6]^{2-}$

Experimental Protocols

6.1 Synthesis of Tin(IV) Iodide via Direct Reaction

The most common laboratory-scale synthesis involves the direct redox reaction between metallic tin and elemental iodine.[8] The following protocol is adapted from established procedures.[8][9][10]

Materials and Equipment:

- Tin metal (powder or fine granules), excess is recommended[1]
- Iodine crystals
- Dichloromethane (CH_2Cl_2) or Carbon Tetrachloride (CCl_4) as solvent[11]

- Round-bottom flask (100-250 mL)
- Reflux condenser
- Heating mantle or hot plate with a stirrer
- Glass funnel with cotton plug or Hirsch funnel for filtration
- Beaker for crystallization
- Rotary evaporator (optional, for solvent removal)

Procedure:

- **Reaction Setup:** In a fume hood, place tin metal (e.g., 3.3 g, ~27.8 mmol) and iodine (e.g., 10.0 g, ~39.4 mmol) into a dry round-bottom flask equipped with a magnetic stir bar.^[10] An excess of tin ensures that all iodine reacts, simplifying purification.^[1]
- **Solvent Addition:** Add the solvent (e.g., 100 mL of dichloromethane) to the flask through the top of the reflux condenser.^[10]
- **Reflux:** Gently heat the mixture to a mild reflux while stirring. The purple color of the iodine in the solution will gradually fade as it reacts with the tin to form SnI_4 . The solution will turn orange-brown.^[8] Continue the reflux for approximately 30-40 minutes, or until the violet color of iodine vapor is no longer visible in the condenser.^[9]
- **Filtration:** While the solution is still warm, quickly filter it through a glass funnel with a cotton plug or a pre-warmed Büchner funnel to separate the solution from the unreacted excess tin.^[10] Rapid filtration is necessary to prevent the product from crystallizing prematurely in the funnel.
- **Crystallization:** Collect the hot filtrate in a beaker. Allow the solution to cool slowly to room temperature, and then place it in an ice bath or refrigerator to maximize the crystallization of the orange SnI_4 product.^[10]
- **Isolation and Drying:** Collect the crystals by vacuum filtration using a Hirsch or Büchner funnel. Wash the crystals with a small amount of cold, fresh solvent. The product can be

dried in a vacuum desiccator.

- Characterization: The product can be characterized by its melting point (143-144 °C) and spectroscopic methods.[1][8]

Spectroscopic Characterization

Spectroscopic analysis is crucial for confirming the identity and purity of the synthesized **Tin(IV) iodide**.

Table 3: Spectroscopic Data for **Tin(IV) Iodide**

Technique	Observation	References
^{119}Sn NMR	Chemical shift (δ) observed for SnI_4 in DMSO-d_6 .	[12]
Raman Spectroscopy	Characteristic vibrational modes for the Sn-I bonds are observed between 10-250 cm^{-1} .	[13]
Infrared (IR) Spectroscopy	Absorption in the infrared region is noted to be very weak.	[11]
^{119}Sn Mössbauer	Used to study the chemical environment and oxidation state of tin in its compounds.	[14]

Applications

Tin(IV) iodide serves as a versatile reagent and precursor in several fields.

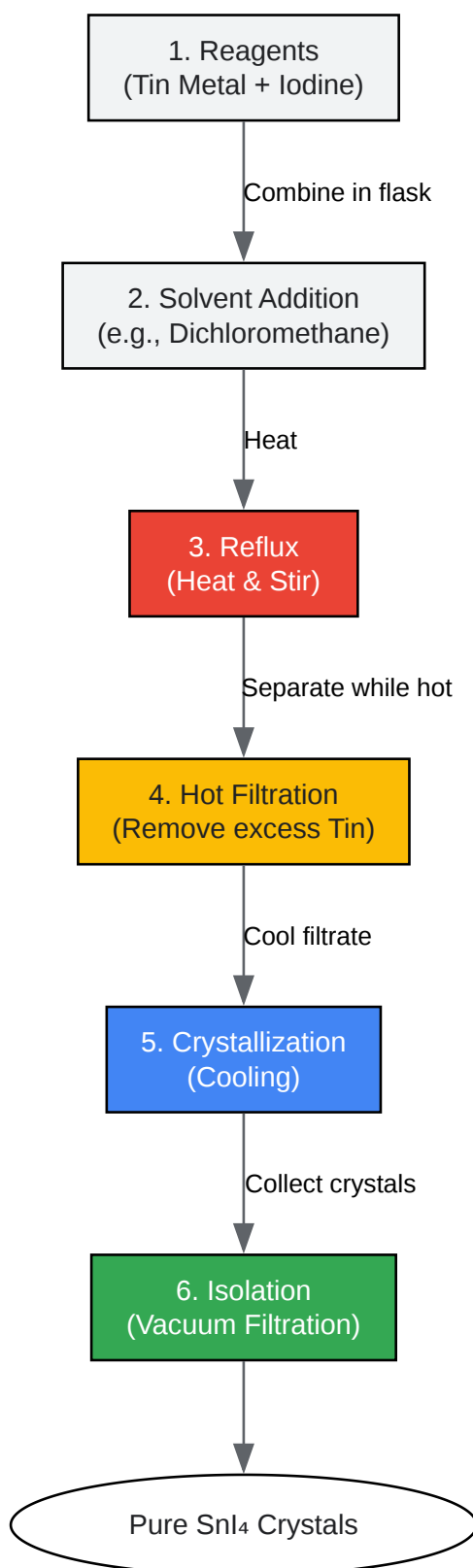
- Chemical Synthesis: It is used as a reagent in various organic synthesis pathways.[15]
- Materials Science: It acts as a precursor for the preparation of tin-based materials, including tin(IV) oxide (SnO_2) and tin(II) oxide (SnO).[3]

- Perovskite Solar Cells: SnI_4 is used in the fabrication of tin-based perovskite solar cells, which are being researched as lead-free alternatives in photovoltaics.
- Analytical Chemistry: It functions as a reagent for specific tests and quantitative analyses. [\[15\]](#)

While some tin compounds have been investigated for biological applications, and SnI_4 is noted to have bactericidal effects, there is currently limited literature on its direct application in drug development.[\[11\]](#) Its primary relevance to the field would be as a reagent for synthesizing complex organotin molecules that may possess pharmaceutical properties.

Mandatory Visualization

The following diagram illustrates the general workflow for the synthesis and purification of **Tin(IV) Iodide**.



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Caption: Workflow for the synthesis of **Tin(IV) Iodide**.

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- To cite this document: BenchChem. [Tin(IV) iodide chemical formula and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b052936#tin-iv-iodide-chemical-formula-and-structure]

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